1-Cyclohexyloctan-1-ol as a Fragrance Ingredient: Application Notes and Protocols

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Compound of Interest	
Compound Name:	1-Cyclohexyloctan-1-ol
Cat. No.:	B15297444

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Initial Assessment: Following a comprehensive review of publicly available scientific literature and chemical databases, it has been determined that there is no specific information available for **1-cyclohexyloctan-1-ol** in the context of its use as a fragrance ingredient. The search included inquiries into its olfactory properties, safety data, and potential applications in perfumery.

While data for structurally related compounds exists, direct extrapolation of these properties to **1-cyclohexyloctan-1-ol** would be scientifically unsound. The specific arrangement and size of the alkyl chain in relation to the cyclohexanol moiety are critical in determining the molecule's odor profile, potency, and safety.

This document outlines a series of established experimental protocols that would be necessary to evaluate the potential of **1-cyclohexyloctan-1-ol** as a novel fragrance ingredient. These protocols are intended for researchers, scientists, and drug development professionals in the fragrance industry.

Table 1: Physicochemical and Toxicological Data for Structurally Related Compounds

Compound Name	CAS Number	Molecular Formula	Odor Description	Acute Oral Toxicity (LD50, rat)	Skin Irritation
Cyclohexanol	108-93-0	C6H12O	Camphoraceous, phenolic	2060 mg/kg	Irritant
1-Cyclohexylethanol	1193-81-3	C8H16O	Mild, floral, green	No data available	No data available
1-Cyclohexyl-1-propanol	17264-02-7	C9H18O	No data available	No data available	Causes skin irritation

Note: This data is for informational purposes only and should not be used to infer the properties of **1-cyclohexyloctan-1-ol**.

Experimental Protocols for the Evaluation of 1-Cyclohexyloctan-1-ol

The following section details the necessary experimental workflows to characterize **1-cyclohexyloctan-1-ol** for its potential as a fragrance ingredient.

Synthesis and Purification

A potential synthetic route to **1-cyclohexyloctan-1-ol** is through the Grignard reaction. This would involve the reaction of a heptylmagnesium halide with cyclohexanone, followed by an acidic workup.

Protocol:

- Grignard Reagent Formation: React 1-bromoheptane with magnesium turnings in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon) to form heptylmagnesium bromide.

- Reaction with Cyclohexanone: Slowly add a solution of cyclohexanone in anhydrous diethyl ether to the Grignard reagent at 0°C.

- Quenching and Extraction: After the reaction is complete, quench the reaction mixture with a saturated aqueous solution of ammonium chloride. Extract the product with diethyl ether, wash the organic layer with brine, and dry over anhydrous sodium sulfate.

- Purification: Remove the solvent under reduced pressure. Purify the crude product by vacuum distillation or column chromatography on silica gel.

- Characterization: Confirm the structure and purity of the synthesized **1-cyclohexyloctan-1-ol** using techniques such as ^{1}H NMR, ^{13}C NMR, mass spectrometry, and FT-IR spectroscopy.

Olfactory Evaluation

A trained panel of perfumers or sensory analysts is required to characterize the odor profile of the synthesized compound.

Protocol:

- Preparation of Samples: Prepare a series of dilutions of **1-cyclohexyloctan-1-ol** in a suitable solvent (e.g., ethanol or dipropylene glycol) at concentrations ranging from 0.01% to 10%.

- Odor Assessment: Dip smelling strips into each dilution and allow the solvent to evaporate. The panelists should then evaluate the odor at different time points (top, middle, and base notes).

- Odor Descriptors: Panelists should describe the odor using a standardized vocabulary, noting its character (e.g., floral, woody, fruity), intensity, and tenacity.

- Odor Threshold Determination: Determine the odor detection threshold using a forced-choice method with ascending concentrations.

Safety and Toxicological Assessment

A battery of in vitro and in silico methods should be employed to assess the potential toxicity of **1-cyclohexyloctan-1-ol**.

Protocol:

- In Silico Prediction: Use computational models (e.g., QSAR) to predict potential toxicological endpoints such as skin sensitization, genotoxicity, and carcinogenicity.

- In Vitro Skin Irritation: Perform a reconstructed human epidermis (RhE) test (e.g., OECD TG 439) to assess the potential for skin irritation.

- In Vitro Skin Sensitization: Conduct a direct peptide reactivity assay (DPRA) and/or a KeratinoSens™ assay (OECD TG 442C/D) to evaluate the skin sensitization potential.

- Genotoxicity Screening: Use a bacterial reverse mutation test (Ames test; OECD TG 471) to screen for mutagenic potential.

Logical Workflow for Fragrance Ingredient Evaluation

The following diagram illustrates the logical progression of experiments for the evaluation of a novel fragrance ingredient like **1-cyclohexyloctan-1-ol**.
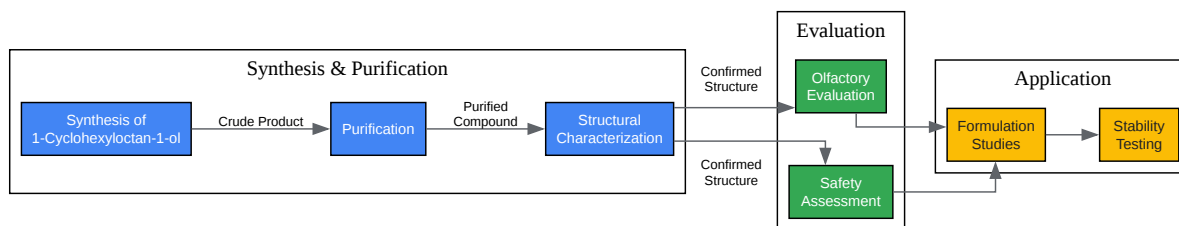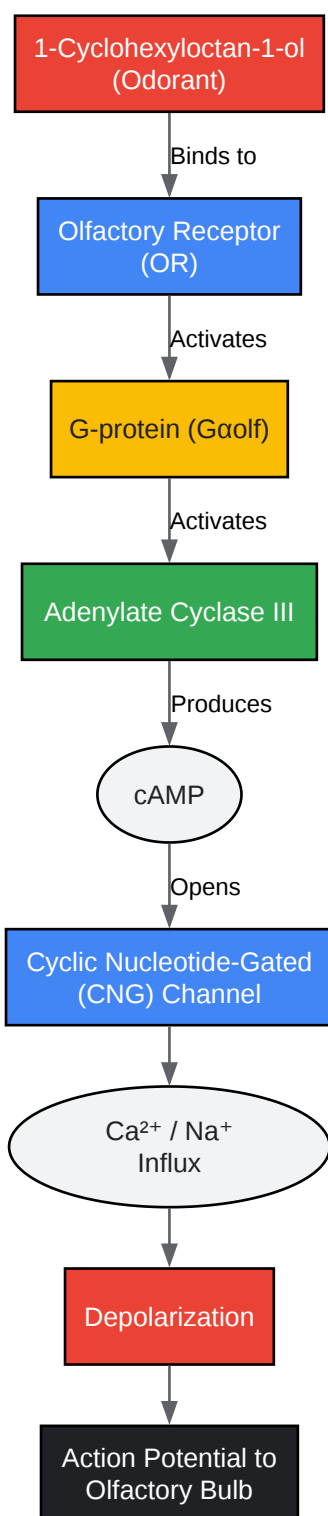

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Caption: Workflow for the development of a new fragrance ingredient.

Signaling Pathway for Olfactory Transduction

While the specific olfactory receptors that might be activated by **1-cyclohexyloctan-1-ol** are unknown, the general mechanism of olfactory signal transduction is well-established.

```
┌─────────────────────────┐
│  1-Cyclohexyloctan-1-ol │
│        (Odorant)        │
└─────────────────────────┘
             │ Binds to
             ▼
┌─────────────────────────┐
│    Olfactory Receptor   │
│           (OR)          │
└─────────────────────────┘
             │ Activates
             ▼
┌─────────────────────────┐
│     G-protein (Gαolf)   │
└─────────────────────────┘
             │ Activates
             ▼
┌─────────────────────────┐
│    Adenylate Cyclase III│
└─────────────────────────┘
             │ Produces
             ▼
          ( cAMP )
             │ Opens
             ▼
┌─────────────────────────┐
│  Cyclic Nucleotide-Gated│
│       (CNG) Channel     │
└─────────────────────────┘
             │
             ▼
      ( Ca²⁺ / Na⁺ Influx )
             │
             ▼
┌─────────────────────────┐
│       Depolarization    │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│   Action Potential to   │
│     Olfactory Bulb      │
└─────────────────────────┘
```

Where the diagram reads:

1-Cyclohexyloctan-1-ol (Odorant) →(Binds to)→ Olfactory Receptor (OR) →(Activates)→ G-protein (Gαolf) →(Activates)→ Adenylate Cyclase III →(Produces)→ cAMP →(Opens)→ Cyclic Nucleotide-Gated (CNG) Channel → Ca^{2+} / Na^{+} Influx → Depolarization → Action Potential to Olfactory Bulb

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Caption: General olfactory signal transduction pathway.

Tech Support

Due to the lack of available data, it is not possible to provide more specific application notes or protocols for **1-cyclohexyloctan-1-ol** at this time. The information and protocols provided herein are intended to serve as a guide for the initial research and development of this novel compound as a potential fragrance ingredient. Rigorous adherence to safety protocols and good laboratory practices is essential throughout all stages of evaluation.

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